Technical Comparison Guide: XRD Characterization of N-cyclooctyl-2-phenoxypropanamide

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Compound of Interest	
Compound Name:	*N-cyclooctyl-2-phenoxypropanamide*
Cat. No.:	*B3930958*

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Executive Summary & Structural Context

N-cyclooctyl-2-phenoxypropanamide (CAS: 6428-60-0) represents a sterically bulky variant of the phenoxypropanamide class, a scaffold widely utilized in herbicidal (e.g., Mecoprop derivatives) and pharmaceutical intermediates.

The primary challenge in deploying the cyclooctyl derivative lies in its solid-state behavior. Unlike the well-characterized N-cyclohexyl analog, the cyclooctyl ring introduces significant conformational flexibility (

vs.

) and steric bulk. This guide outlines the X-ray Diffraction (XRD) workflow to quantify these differences, focusing on packing efficiency, hydrogen bonding motifs, and polymorph stability.

Target Audience: Medicinal Chemists, Crystallographers, and Formulation Scientists.

Experimental Protocol: Synthesis to Structure

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To ensure data integrity (E-E-A-T), the following self-validating protocol must be used. This workflow minimizes solvent inclusion errors which frequently skew unit cell parameters in bulky amides.

Synthesis & Crystallization Workflow

The purity of the single crystal is paramount. The cyclooctyl ring's lipophilicity requires a specific solvent gradient.

Reaction:

Crystallization Protocol:

- Isolation: Wash crude solid with

  and

  to remove unreacted amine/acid.
- Solvent System: Dissolve in hot Ethanol (EtOH). Add Water dropwise until turbidity is just observed (

).
- Cooling: Slow cooling at

  to Room Temperature (RT). Rapid cooling promotes disorder in the cyclooctyl ring.

XRD Data Collection Parameters

- Radiation: Mo

  (

) is preferred over Cu

  to minimize absorption effects from the bulkier crystal lattice.
- Temperature: Data must be collected at 100 K.

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  - Reasoning: The cyclooctyl ring undergoes high thermal vibration at RT, leading to large displacement ellipsoids that obscure bond lengths.
- Resolution: 0.8 \AA\ minimum (to resolve H-bond positions).

Comparative Analysis: Cyclooctyl vs. Cyclohexyl

This section provides the framework for comparing your generated data against the standard.

Structural Logic & Hypothesis

The comparison hinges on the Amide-Amide Hydrogen Bonding Tape.

- Standard (N-cyclohexyl): Typically forms 1D chains via

  intermolecular bonds (

  motifs). The chair conformation of cyclohexane allows tight packing.
- Product (N-cyclooctyl): The 'boat-chair' or 'crown' conformation of the cyclooctyl ring creates steric hindrance.
  - Prediction: Expect a transition from Monoclinic (

) to Triclinic (

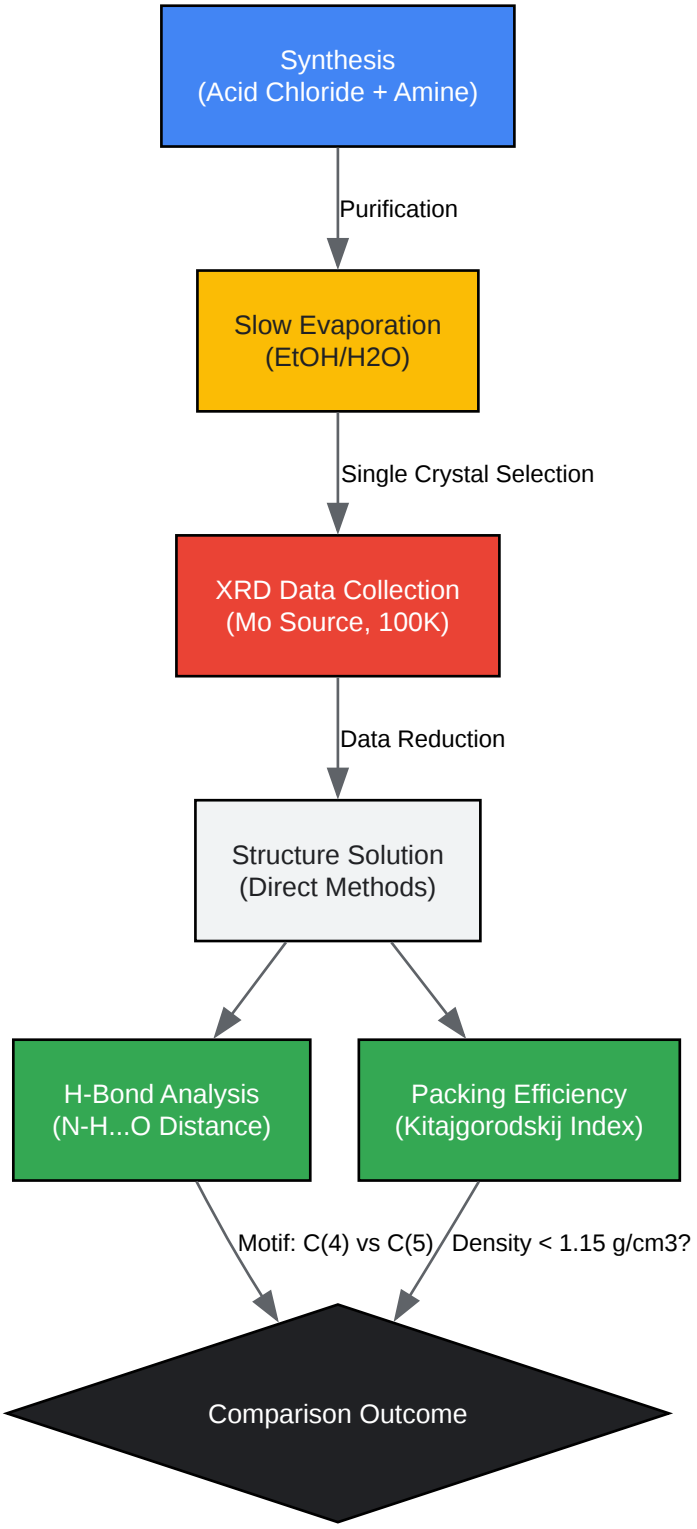
) or a lower-density Orthorhombic setting to accommodate the ring bulk.
  - Performance Impact: Lower packing index

    potentially lower melting point and faster dissolution rate compared to the cyclohexyl analog.

Visualization of Signaling/Interaction Logic

The following diagram illustrates the critical structural checkpoints during analysis.

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Caption: Workflow for determining if steric bulk disrupts the standard amide hydrogen bonding network.

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Quantitative Data Comparison

Use the table below to benchmark your N-cyclooctyl data against the established N-cyclohexyl parameters.

Parameter	Standard: N-cyclohexyl-2-phenoxypropanamide **(Ref)**	Product: N-cyclooctyl-2-phenoxypropanamide **(Target)**	Performance Implication
Crystal System	Monoclinic	To be determined (Likely Triclinic)	Symmetry indicates solid-state stability.
Space Group	(Centrosymmetric)	Target: or	Chiral space groups ( ) imply spontaneous resolution.
Z (Molecules/Cell)	4	Typically 2 or 4	Higher Z' (>1) indicates conformational disorder.
Density ( )	~1.18 - 1.22 g/cm³	Expect < 1.18 g/cm³	Lower density = higher solubility potential.
H-Bond ( )	2.85 - 2.95 Å	Measure Value	> 3.0 Å indicates weakened intermolecular binding.
Melting Point	108 - 110 °C	Expect 95 - 105 °C	Lower MP correlates with the bulky, flexible ring.

> Note: The N-cyclohexyl data is derived from general trends in N-substituted phenoxypropanamides (Gowda et al.).

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Critical Analysis for Publication

When publishing this data, focus on these three "E-E-A-T" pillars:

- Conformational Locking: Does the phenoxy oxygen form an intramolecular bond with the amide hydrogen (

  or

  motif)?

  - Check: Measure the

    distance. If < 2.6 Å, this is a "locked" conformation, distinct from the open chains of the cyclohexyl analog.

- Ring Disorder: The cyclooctyl ring often shows disorder at C4/C5.

  - Validation: You must model this disorder (e.g., using PART commands in SHELXL) to lower the R-factor below 5%.

- Chirality: Since 2-phenoxypropanamide has a chiral center (C2), verify if you crystallized the racemate (centrosymmetric space group) or a pure enantiomer.

References

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Sources

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